

# An In-depth Technical Guide to the Fundamental Chemistry of Trimethylvinylammonium Bromide

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## Compound of Interest

Compound Name: Trimethylvinylammonium bromide

Cat. No.: B1581674

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## Abstract

**Trimethylvinylammonium bromide**, also known as Neurine Bromide, is a quaternary ammonium salt with significant potential in various chemical and pharmaceutical applications. Its structure, featuring a vinyl group attached to a quaternary nitrogen, imparts unique reactivity, making it a subject of interest for organic synthesis and materials science. This technical guide provides a comprehensive overview of the fundamental chemistry of

**Trimethylvinylammonium bromide**, including its physicochemical properties, synthesis, reactivity, and potential applications, with a particular focus on its relevance to drug development.

## Chemical Properties and Characterization

**Trimethylvinylammonium bromide** is a white to almost white crystalline powder. A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Trimethylvinylammonium Bromide**

| Property         | Value                                  | Reference(s) |
|------------------|--|--------------|
| Chemical Formula | C <sub>5</sub> H <sub>12</sub> BrN     | [1]          |
| Molecular Weight | 166.06 g/mol                           | [2]          |
| CAS Number       | 10603-92-6                             | [2]          |
| Appearance       | White to almost white powder/crystal   | [3]          |
| Melting Point    | 192-193 °C (decomposes)                | [1]          |
| Solubility       | Soluble in water and organic solvents. | [3]          |
| IUPAC Name       | ethenyl(trimethyl)azanium;bromide      | [1]          |

## Spectroscopic Data

Spectroscopic analysis is crucial for the unambiguous identification and characterization of **Trimethylvinylammonium bromide**.

The functional groups present in **Trimethylvinylammonium bromide** can be identified by their characteristic absorption bands in the infrared spectrum.

Table 2: Key IR Absorption Bands for **Trimethylvinylammonium Bromide**

| Wavenumber (cm <sup>-1</sup> ) | Assignment                    |
|--------------------------------|-------------------------------|
| ~3030-3100                     | C-H stretch (vinyl)           |
| ~2950-3000                     | C-H stretch (methyl)          |
| ~1640                          | C=C stretch (vinyl)           |
| ~1480                          | C-H bend (methyl)             |
| ~900-1000                      | C-H out-of-plane bend (vinyl) |

# Synthesis of Trimethylvinylammonium Bromide

The synthesis of **Trimethylvinylammonium bromide** typically involves the quaternization of a tertiary amine with a vinyl halide or the modification of an existing quaternary ammonium salt.

## General Synthesis Protocol: From Trimethylvinylammonium Chloride

A common laboratory-scale synthesis involves the reaction of trimethylvinylammonium chloride with a bromide salt, such as sodium bromide.<sup>[3]</sup>

Experimental Protocol:

- **Dissolution:** Dissolve trimethylvinylammonium chloride in a suitable solvent, such as ethanol or acetone.
- **Addition of Bromide Salt:** Add a stoichiometric equivalent or a slight excess of sodium bromide to the solution.
- **Reaction:** Heat the mixture to reflux for several hours to facilitate the anion exchange. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or by observing the precipitation of sodium chloride.
- **Isolation:** After the reaction is complete, cool the mixture to room temperature. The less soluble sodium chloride will precipitate out and can be removed by filtration.
- **Purification:** The filtrate, containing **Trimethylvinylammonium bromide**, is then concentrated under reduced pressure. The resulting crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/ether, to yield the pure product.

**Figure 1:** General workflow for the synthesis of **Trimethylvinylammonium bromide**.

## Reactivity and Potential Applications

The chemical reactivity of **Trimethylvinylammonium bromide** is dominated by the electrophilic nature of the vinyl group, making it a versatile reagent in organic synthesis.

## Michael Addition Reactions

The electron-withdrawing quaternary ammonium group activates the vinyl group, making it an excellent Michael acceptor. This allows for the conjugate addition of a wide range of nucleophiles, such as amines, thiols, and carbanions, to form various functionalized products. This reactivity is particularly relevant in drug development for the synthesis of complex molecular scaffolds.

**Figure 2:** Generalized signaling pathway for the Michael addition of a nucleophile to **Trimethylvinylammonium bromide**.

## Polymerization

The vinyl group of **Trimethylvinylammonium bromide** can undergo polymerization, either through free-radical or controlled radical polymerization techniques. This leads to the formation of cationic polymers (polyquaterniums) with a variety of potential applications, including as flocculants, antimicrobial agents, and in drug delivery systems.

## Applications in Drug Development

Quaternary ammonium compounds, in general, exhibit a broad spectrum of biological activities, including antimicrobial, antiseptic, and disinfectant properties.<sup>[4]</sup> Their cationic nature allows them to interact with negatively charged bacterial cell membranes, leading to cell lysis. While specific studies on the drug development applications of **Trimethylvinylammonium bromide** are limited, its structural motifs suggest potential utility in:

- **Antimicrobial Drug Design:** As a building block for more complex molecules with enhanced antimicrobial efficacy.
- **Drug Delivery Systems:** As a monomer for the synthesis of cationic polymers used to encapsulate and deliver anionic drugs.
- **Synthesis of Pharmaceutical Intermediates:** The reactive vinyl group can be used to introduce a vinyl moiety into a larger molecule, which can then be further functionalized.

## Safety and Handling

**Trimethylvinylammonium bromide** is an irritant and should be handled with appropriate personal protective equipment (PPE), including gloves and safety goggles.[3] Operations should be conducted in a well-ventilated fume hood to avoid inhalation of dust or vapors. In case of accidental contact with skin or eyes, the affected area should be flushed immediately with copious amounts of water.

## Conclusion

**Trimethylvinylammonium bromide** is a versatile quaternary ammonium salt with a rich and underexplored chemistry. Its activated vinyl group makes it a valuable reagent for a variety of organic transformations, particularly Michael additions and polymerizations. While its direct applications in drug development are not yet extensively documented, its structural features and reactivity profile suggest significant potential in the synthesis of novel therapeutic agents and drug delivery systems. Further research into the specific reactivity and biological activity of this compound is warranted to fully unlock its potential in the pharmaceutical and chemical industries.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)